

Personal protective equipment for handling Ucf-101

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ucf-101

Cat. No.: B7773182

[Get Quote](#)

Essential Safety and Handling Guide for Ucf-101

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Ucf-101**. **Ucf-101**, a selective and competitive inhibitor of the pro-apoptotic protease Omi/HtrA2, is a valuable tool in research, particularly in studies related to apoptosis, neuroprotection, and cardioprotection. Adherence to the following procedures is critical to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **Ucf-101** to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the required PPE.

Body Part	Equipment	Specifications
Eyes/Face	Safety goggles with side-shields or a face shield	Must be worn at all times in the laboratory.
Hands	Protective gloves	Chemically resistant gloves (e.g., nitrile) are required.
Body	Laboratory coat	A full-length lab coat to protect skin and clothing.
Respiratory	Suitable respirator	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or if there is a risk of aerosolization.

Hazard Identification and Safety Data

Ucf-101 is classified as a hazardous substance. The following tables summarize its known hazards and physical and chemical properties.

Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Physical and Chemical Properties:

Property	Value
Chemical Name	Dihydro-5-[[5-(2-nitrophenyl)-2-furanyl]methylene]-1,3-diphenyl-2-thioxo-4,6(1H,5H)-pyrimidinedione
CAS Number	313649-08-0
Molecular Formula	C ₂₇ H ₁₇ N ₃ O ₅ S
Molecular Weight	495.51 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO (≤5mg/ml) and dimethyl formamide (20mg/ml)

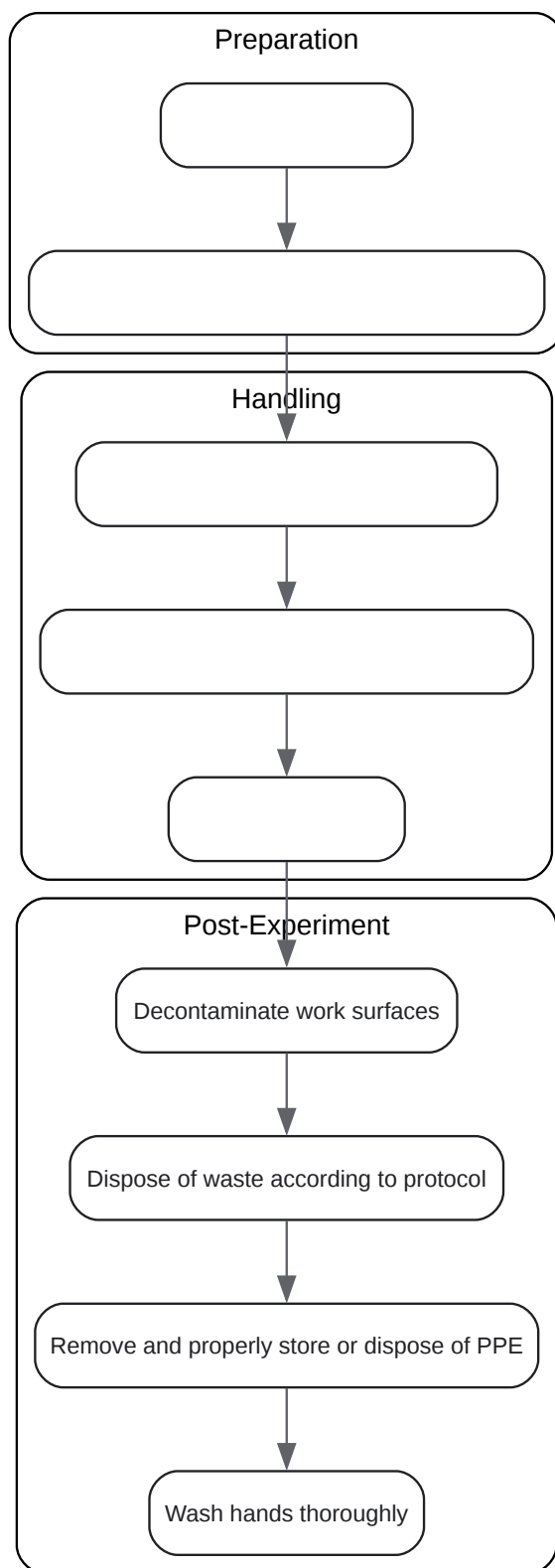
Toxicity Data:

Toxicity Type	Value	Species
Acute Oral LD50	Data not available	N/A

Experimental Protocols: Handling and Use

The following are general procedural steps for the safe handling and use of **Ucf-101** in a laboratory setting. Specific experimental protocols should be developed and approved by the institution's safety committee.

Workflow for Handling **Ucf-101**:



[Click to download full resolution via product page](#)

A high-level workflow for the safe handling of **Ucf-101**.

Step-by-Step Guidance:

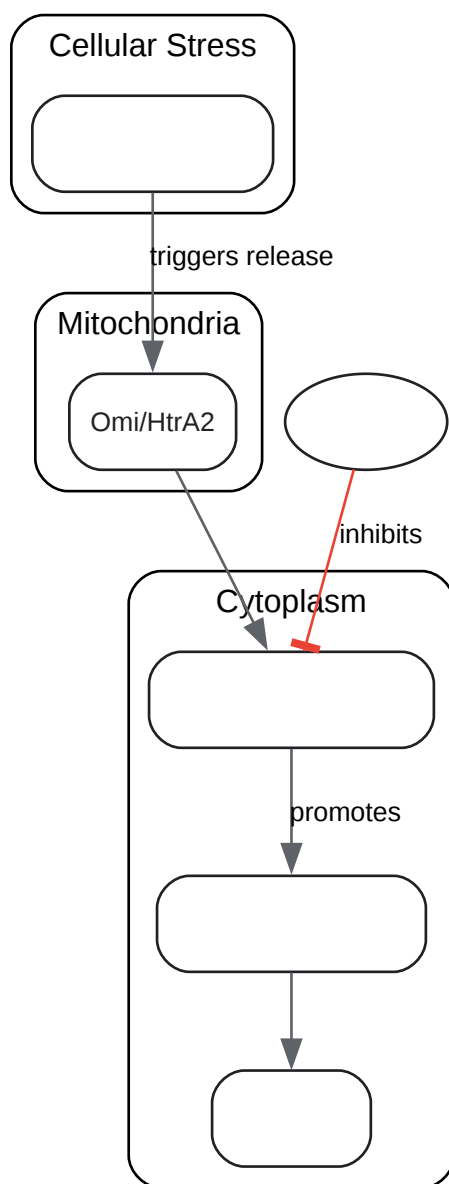
- Preparation:
 - Always wear the personal protective equipment outlined in Section 1.
 - Conduct all work with **Ucf-101** in a certified chemical fume hood to minimize inhalation exposure.
- Handling:
 - When weighing the solid compound, use an analytical balance within the fume hood.
 - To prepare a stock solution, dissolve **Ucf-101** in a suitable solvent such as DMSO.^[1] Solutions in DMSO can be stored at -20°C.
 - For in-vitro studies, cells can be pre-treated with **Ucf-101** at various concentrations (e.g., 25 or 50 µM) for a specified duration before inducing the experimental condition.^[2]
 - For in-vivo studies in animal models, **Ucf-101** can be administered, for example, via intraperitoneal injection at a specific dosage (e.g., 1.5 µmol/kg).
- Post-Experiment:
 - Decontaminate all surfaces and equipment that have come into contact with **Ucf-101** using an appropriate disinfectant.
 - Segregate all **Ucf-101** waste for proper disposal.
 - Carefully remove and dispose of contaminated gloves and other disposable PPE. Reusable PPE should be decontaminated according to institutional guidelines.
 - Thoroughly wash hands with soap and water after handling the compound.

Mechanism of Action: Omi/HtrA2 Inhibition

Ucf-101 is a specific inhibitor of the mitochondrial serine protease Omi/HtrA2.^[3] Under cellular stress, Omi/HtrA2 is released from the mitochondria into the cytoplasm where it promotes

apoptosis through both caspase-dependent and caspase-independent pathways. **Ucf-101**'s inhibitory action on Omi/HtrA2 can block these apoptotic signals.

Signaling Pathway of **Ucf-101** Action:



[Click to download full resolution via product page](#)

Ucf-101 inhibits the pro-apoptotic function of Omi/HtrA2.

Disposal Plan

All waste materials contaminated with **Ucf-101** must be treated as hazardous chemical waste and disposed of in accordance with institutional and local regulations.

Waste Segregation and Disposal:

Waste Type	Disposal Container	Procedure
Solid Waste	Labeled hazardous waste container	Includes contaminated gloves, paper towels, and other disposable labware.
Liquid Waste	Labeled hazardous waste container for chemical liquids	Includes unused Ucf-101 solutions and contaminated solvents.
Sharps	Puncture-resistant sharps container labeled as hazardous waste	Includes contaminated needles, syringes, and pipette tips.

General Disposal Guidelines:

- Do not dispose of **Ucf-101** down the drain or in the regular trash.[\[4\]](#)
- All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**Ucf-101**".[\[5\]](#)
- Follow your institution's specific procedures for requesting a hazardous waste pickup.
- For chemically contaminated debris, if not grossly contaminated, it may be disposed of in the regular trash. However, any debris from spill clean-up or grossly contaminated with **Ucf-101** must be collected as hazardous waste.

By adhering to these safety and handling protocols, researchers can effectively utilize **Ucf-101** in their work while maintaining a high standard of laboratory safety. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and in case of any accidental exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biolinkk.com [biolinkk.com]
- 2. researchgate.net [researchgate.net]
- 3. journals.physiology.org [journals.physiology.org]
- 4. UCF Environmental Health and Safety [ehs.ucf.edu]
- 5. UCF Environmental Health and Safety [ehs.ucf.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Ucf-101]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7773182#personal-protective-equipment-for-handling-ucf-101]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com